

GC-MS fragmentation pattern of 2-Ethyl-1,3-dimethoxybenzene

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Ethyl-1,3-dimethoxybenzene

CAS No.: 18610-90-7

Cat. No.: B3248396

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GC-MS Fragmentation Guide: 2-Ethyl-1,3-dimethoxybenzene

Executive Summary & Application Context

Target Analyte: **2-Ethyl-1,3-dimethoxybenzene** (CAS: N/A for specific isomer, analogous to 2,6-dimethoxyethylbenzene). Molecular Formula:

(

Da). Key Differentiator: The "Double Ortho Effect." Unlike its isomers, the ethyl group at position 2 is flanked by methoxy groups at positions 1 and 3. This steric crowding drives specific hydrogen transfer rearrangements, producing a diagnostic ion at

121 (loss of

from the demethylated cation) which is significantly suppressed in the 5-ethyl (meta) isomer.

Experimental Protocol (Self-Validating)

To replicate these results, use the following standardized conditions. The "Validation Check" ensures your system is resolving isomers correctly before mass spectral interpretation.

Parameter	Setting	Rationale
Column	DB-5MS or equivalent (30m x 0.25mm, 0.25µm)	Standard 5% phenyl phase separates isomers based on boiling point and polarity differences.
Carrier Gas	Helium @ 1.0 mL/min (Constant Flow)	Consistent flow prevents retention time shifts during the ramp.
Inlet Temp	250°C	Ensures rapid volatilization without thermal degradation of the ether linkages.
Oven Program	60°C (1 min)	Slow ramp not required; isomers separate well on boiling point differences.
	20°C/min	
	280°C (3 min)	
Ionization	EI (70 eV), Source: 230°C	Standard EI energy allows for reproducible library matching.
Scan Range	35–350	Captures low-mass aromatic fragments (77, 91) and the molecular ion. [1] [2] [3]

Validation Check (Elution Order): On a non-polar (DB-5) column, expect the 2-ethyl isomer to elute first, followed by the 4-ethyl, and finally the 5-ethyl isomer.

- Reasoning: The 2-ethyl isomer is sterically crowded (1,2,3-substitution), preventing efficient intermolecular pi-stacking, resulting in the lowest boiling point and retention time.

Fragmentation Mechanism Analysis

The fragmentation of **2-ethyl-1,3-dimethoxybenzene** is dominated by the stability of the oxygen-stabilized aromatic system and the relief of steric strain.

Primary Pathway:

-Cleavage (Formation of Base Peak)

The molecular ion (m/z 206)

,

166) is stable but readily loses a methyl radical (m/z 15)

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- Source: The methyl group is lost from either the ethyl side chain (forming a stable benzylic cation) or one of the methoxy groups.[\[4\]](#)

- Result: Base peak at m/z 151

($[M - 15]^+$).

Secondary Pathway: The Diagnostic "Ortho Effect"

This is the critical differentiator.

- Precursor: The molecular ion (m/z 206)

ion (m/z 206)

151).

- Mechanism: A 1,6-hydride shift occurs from the remaining methoxy group to the benzylic center (or ring), facilitating the elimination of a neutral formaldehyde molecule (m/z 30)

(m/z 30 Da).[\[5\]](#)

- Result: A diagnostic ion at m/z 121

(m/z 121)

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- **Specificity:** This pathway requires the methoxy group to be ortho to the alkyl chain. The 2-ethyl isomer has two such interactions, maximizing this yield. The 5-ethyl isomer has zero, suppressing this peak.

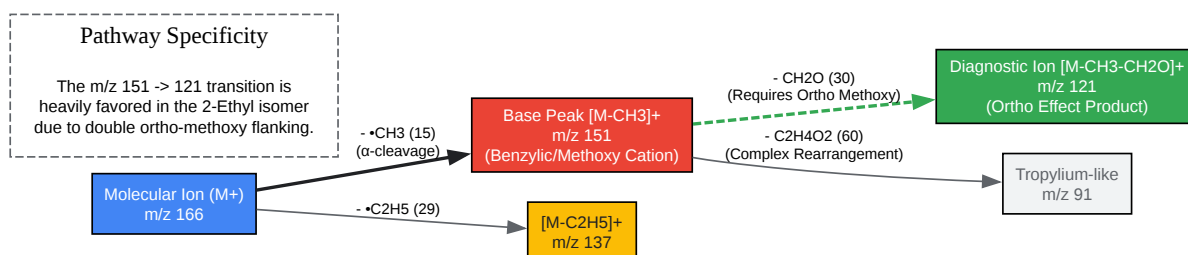
Comparative Data: Isomer Differentiation

Use this table to distinguish the target analyte from its common regioisomeric impurities.

Ion (m/z)	2-Ethyl-1,3-dimethoxy (Target)	4-Ethyl-1,3-dimethoxy (Alternative 1)	5-Ethyl-1,3-dimethoxy (Alternative 2)	Interpretation
166 (M ⁺)	Significant (30-50%)	Significant	Significant	Molecular ion; confirms MW.
151 (M-15)	Base Peak (100%)	Base Peak (100%)	Base Peak (100%)	Loss of methoxy. Common to all isomers.
137 (M-31)	Moderate	Moderate	Moderate	Loss of Ethyl (C ₂ H ₅). Common to all isomers.
121 (M-47)	High (>40%)	Moderate (10-25%)	Low / Trace (<5%)	Diagnostic. Loss of methoxy and ethyl. High intensity in target.
91 (M-77)	Moderate	Moderate	High	Tropylium ion. More prominent in unhindered isomers.
77 (M-93)	Low	Low	Low	Phenyl cation. Suppressed in target.

Mechanistic Visualization

The following diagram illustrates the fragmentation pathways, highlighting the "Ortho Effect" specific to the 2-ethyl and 4-ethyl isomers.

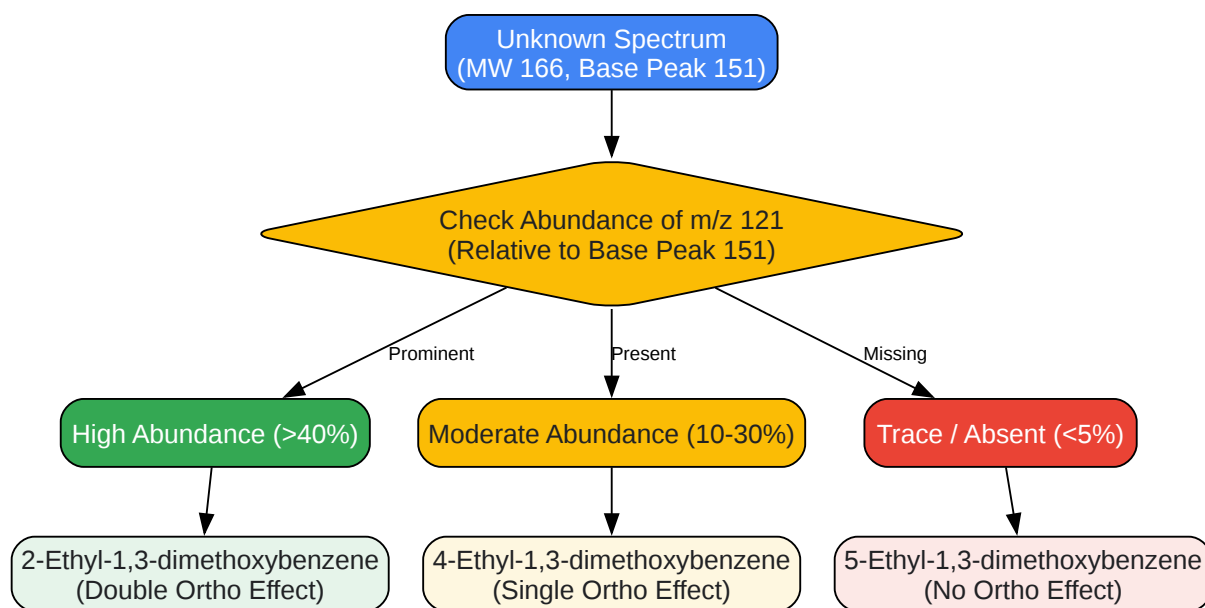


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Caption: Fragmentation pathway of **2-Ethyl-1,3-dimethoxybenzene**. The green path (m/z 121) is the diagnostic "Ortho Effect" channel.

Decision Tree for Identification

Use this logic flow to confirm the identity of an unknown ethyl-dimethoxybenzene isomer.



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Caption: Logic flow for differentiating ethyl-dimethoxybenzene isomers based on the abundance of the m/z 121 fragment.

References

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